POPSO Buffer: A Technical Guide to its Mechanism and Application

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Compound of Interest

Compound Name:	*POPSO disodium salt*
CAS No.:	*108321-07-9*
Cat. No.:	*B561065*

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Core Tenets of POPSO Buffer

POPSO (Piperazine-1,4-bis(2-hydroxy-3-propanesulfonic acid)) is a zwitterionic biological buffer, a class of compounds first described by Good and his colleagues. These buffers are characterized by their ability to exist as neutral molecules with both positive and negative charges, which contributes to their high water solubility and low permeability through biological membranes. The core mechanism of action for POPSO, like other "Good's buffers," lies in its chemical structure, which features a piperazine ring and two hydroxypropanesulfonic acid moieties.

The piperazine ring, a six-membered ring containing two nitrogen atoms at opposite positions, is the primary site of proton exchange, giving POPSO its buffering capacity within the physiological pH range. The pKa of the second nitrogen on the piperazine ring is approximately 7.8 at 25°C, making POPSO an effective buffer for applications requiring stable pH control between 7.2 and 8.5. The sulfonic acid groups are strong acids and are fully deprotonated at physiological pH, contributing to the zwitterionic nature of the molecule but not directly to its

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buffering action in the physiological range. The hydroxyl groups on the propane side chains increase the buffer's solubility in aqueous solutions.

Beyond its fundamental role in maintaining a stable pH, POPSO has been observed to exert secondary effects on biological systems. Notably, it has been shown to inhibit anion uniport across the inner mitochondrial membrane and to influence the bioavailability and toxicity of certain metal ions, such as copper. These characteristics necessitate careful consideration when selecting POPSO for specific experimental applications.

Quantitative Data Summary

The following table summarizes key quantitative data for the POPSO buffer.

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Parameter	Value	Conditions	Reference(s)
Chemical Formula	$C_{10}H_{22}N_2O_8S_2$	[1](--INVALID-LINK--)	
Molecular Weight	362.4 g/mol	Anhydrous	[1](--INVALID-LINK--)
pKa at 25°C	7.8	[2](--INVALID-LINK--)	
Effective pH Range	7.2 - 8.5	[3](--INVALID-LINK--)	
ΔpKa/°C	-0.013	(--INVALID-LINK--)	
IC_{50} for Chloride Uniport Inhibition	24 mM	Rat liver mitochondria	(--INVALID-LINK--)
Thermodynamic Dissociation Constant (pK_2) Data	[4](--INVALID-LINK--)		
5°C (278.15 K)	8.1651	[4](--INVALID-LINK--)	
10°C (283.15 K)	8.0818	[4](--INVALID-LINK--)	
15°C (288.15 K)	7.9995	[4](--INVALID-LINK--)	
20°C (293.15 K)	7.9189	[4](--INVALID-LINK--)	
25°C (298.15 K)	7.8402	[4](--INVALID-LINK--)	
30°C (303.15 K)	7.7634	[4](--INVALID-LINK--)	
35°C (308.15 K)	7.6885	[4](--INVALID-LINK--)	
37°C (310.15 K)	7.6628	[4](--INVALID-LINK--)	
40°C (313.15 K)	7.6156	[4](--INVALID-LINK--)	
45°C (318.15 K)	7.5446	[4](--INVALID-LINK--)	
50°C (323.15 K)	7.4756	[4](--INVALID-LINK--)	
55°C (328.15 K)	7.4085	[4](--INVALID-LINK--)	

Experimental Protocols

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Preparation of POPSO Buffer (0.1 M, pH 7.8)

Materials:

- POPSO (free acid)
- Sodium hydroxide (NaOH), 1 M solution
- High-purity, deionized water
- pH meter calibrated with standard buffers
- Magnetic stirrer and stir bar
- Volumetric flask

Protocol:

- Weigh out the appropriate amount of POPSO free acid to achieve a final concentration of 0.1 M in the desired volume. For 1 liter of buffer, this would be 36.24 g.
- Dissolve the POPSO powder in approximately 80% of the final volume of deionized water in a beaker with continuous stirring.
- While monitoring the pH with a calibrated pH meter, slowly add the 1 M NaOH solution dropwise to titrate the buffer to the desired pH of 7.8.
- Once the target pH is reached and stable, transfer the solution to a volumetric flask.
- Add deionized water to bring the solution to the final desired volume.
- Mix the solution thoroughly.
- For sterile applications, the buffer solution can be filter-sterilized through a 0.22 µm membrane filter.

Mitochondrial Swelling Assay to Assess Anion Uniport Inhibition

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This protocol is based on the light-scattering technique used to measure passive osmotic swelling of mitochondria, as an indicator of ion channel activity.[5]

Materials:

- Isolated rat liver mitochondria
- Spectrophotometer capable of measuring absorbance at 540 nm
- Temperature-controlled cuvette holder
- Reaction buffer (e.g., 100 mM KCl, 10 mM Tris-HCl, pH 7.4)
- POPSO stock solution
- Valinomycin (to permeabilize the membrane to K^+)
- Anion salts (e.g., KCl, KNO_3)

Protocol:

- Isolate mitochondria from rat liver using standard differential centrifugation methods.
- Resuspend the mitochondrial pellet in a suitable buffer at a protein concentration of approximately 1 mg/mL.
- Set the spectrophotometer to measure absorbance at 540 nm and maintain the cuvette holder at a constant temperature (e.g., 25°C).
- To a cuvette, add the reaction buffer and the desired concentration of POPSO to be tested.
- Add a small aliquot of the mitochondrial suspension to the cuvette to achieve a final protein concentration of approximately 0.5 mg/mL.
- Allow the baseline absorbance to stabilize.
- Initiate K^+ influx by adding a small volume of valinomycin (e.g., 1 µM final concentration).

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- Induce mitochondrial swelling by adding a concentrated solution of the anion salt (e.g., KCl). The influx of the anion through the uniport channel, followed by water, will cause the mitochondria to swell, resulting in a decrease in light scattering (absorbance).
- Monitor the decrease in absorbance at 540 nm over time. The initial rate of absorbance decrease is proportional to the rate of anion transport.
- Compare the rates of swelling in the presence and absence of different concentrations of POPSO to determine its inhibitory effect and calculate the IC_{50}.

Algal Growth Inhibition Assay to Assess Copper Toxicity

This protocol is a generalized method for assessing the toxicity of substances to algae, which can be adapted to study the influence of POPSO on copper toxicity.

Materials:

- Axenic culture of a test alga (e.g., Amphidinium carterae)
- Algal growth medium (e.g., f/2 medium)
- POPSO buffer stock solution
- Copper sulfate ($CuSO_4$) stock solution
- Sterile culture flasks or multi-well plates
- Incubator with controlled lighting and temperature
- Method for quantifying algal growth (e.g., cell counting with a hemocytometer, spectrophotometric measurement of chlorophyll a, or in vivo fluorescence)

Protocol:

- Prepare the algal growth medium and sterilize it.
- Prepare a series of test solutions in the sterile growth medium containing a fixed concentration of POPSO buffer and varying concentrations of copper. Include a control with

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POPSO but no copper, and a control with neither.

- Inoculate each test flask or well with a known initial concentration of the algal culture in its exponential growth phase.
- Incubate the cultures under controlled conditions of light (e.g., a 12:12 hour light:dark cycle) and temperature (e.g., 20°C) for a specified period (e.g., 72 or 96 hours).
- At regular intervals (e.g., every 24 hours), measure the algal growth in each replicate using the chosen quantification method.
- At the end of the exposure period, calculate the growth rate for each copper concentration.
- Determine the EC_{50} (the concentration of copper that causes a 50% reduction in algal growth) in the presence of POPSO.
- Compare the EC_{50} value to that obtained in the absence of POPSO to evaluate the buffer's effect on copper toxicity.

Visualizations

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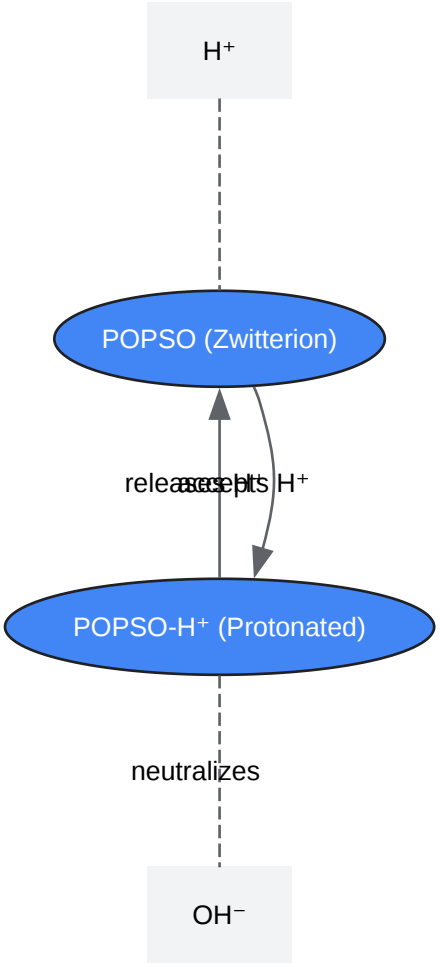

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Caption: POPSO's buffering action involves the acceptance and release of protons.

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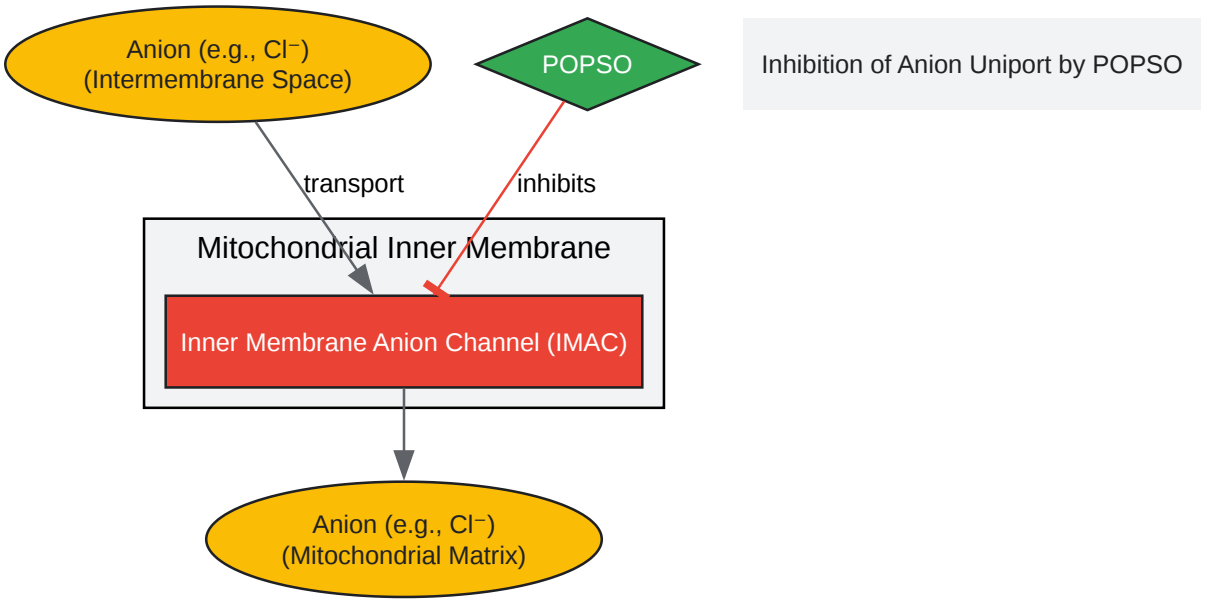

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Caption: POPSO inhibits the transport of anions through the IMAC.

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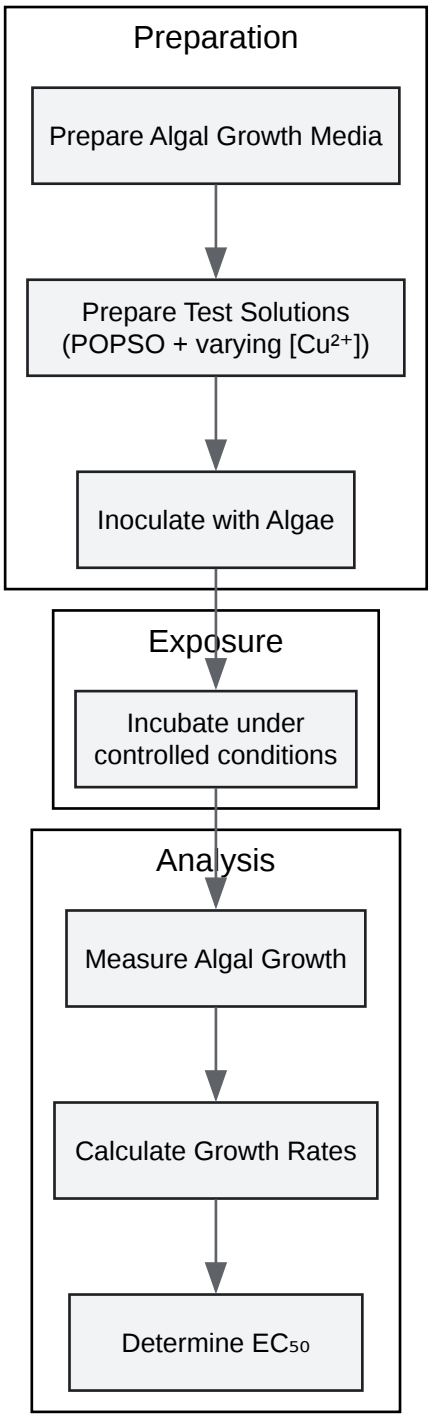

Workflow for Assessing Copper Toxicity with POPSO

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Caption: Experimental workflow for algal growth inhibition assay.

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